

3-Bromo-4-fluorotoluene molecular weight and formula

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Compound of Interest

Compound Name: 3-Bromo-4-fluorotoluene

Cat. No.: B1266451

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In-Depth Technical Guide: 3-Bromo-4-fluorotoluene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the fundamental physicochemical properties of **3-Bromo-4-fluorotoluene**, a key intermediate in various synthetic applications, including pharmaceutical drug development.

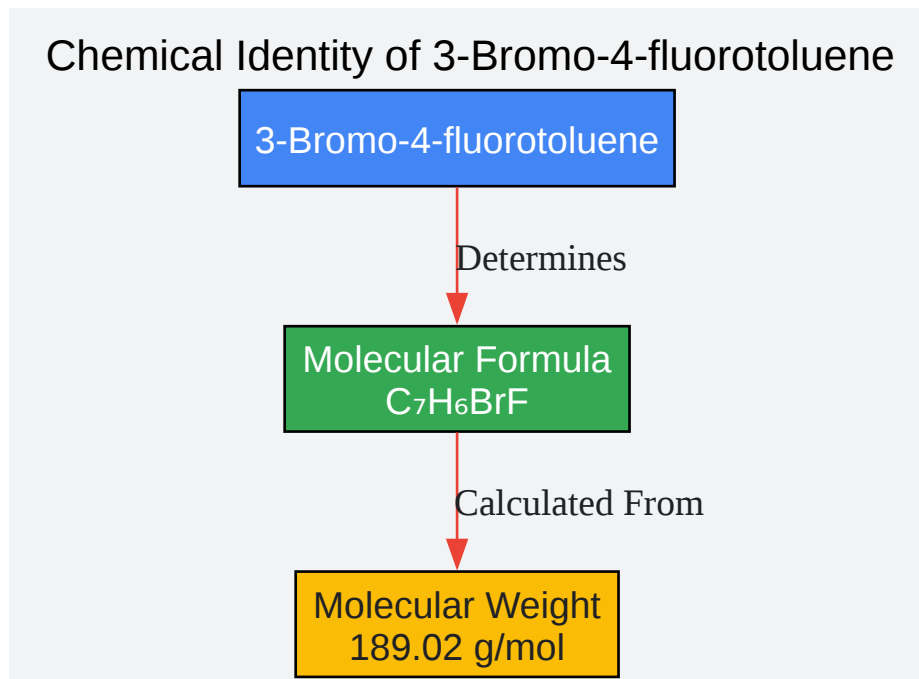
Physicochemical Data Summary

The essential quantitative data for **3-Bromo-4-fluorotoluene** is summarized in the table below for ease of reference and comparison.

Property	Value	References
Molecular Formula	C ₇ H ₆ BrF	[1][2][3]
Molecular Weight	189.02 g/mol	[1][2][3][4][5][6]
CAS Number	452-62-0	[1][3][4]
Density	1.507 g/mL at 25 °C	[1][4][7]
Boiling Point	169 °C at 756 mmHg	[1][4][7]
Flash Point	164 °F (73.3 °C)	[1][2][7]
Refractive Index	n ₂₀ /D 1.531	[1][4][7]

Logical Relationship of Compound Identification

The following diagram illustrates the logical flow from the common name of the compound to its fundamental chemical properties.



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References

- 1. innospk.com [innospk.com]
- 2. 3-Bromo-4-fluorotoluene | CAS#:452-62-0 | Chemsrce [chemsrc.com]
- 3. echemi.com [echemi.com]
- 4. 3-ブロモ-4-フルオロトルエン 99% | Sigma-Aldrich [sigmaaldrich.com]
- 5. 4-Bromo-3-fluorotoluene 98 452-74-4 [sigmaaldrich.com]
- 6. 4-Bromo-3-fluorotoluene | C₇H₆BrF | CID 573280 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 3-Bromo-4-fluorotoluene CAS#: 452-62-0 [amp.chemicalbook.com]
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